

# Safeguarding Your Research: A Comprehensive Guide to Handling 4'-Fluoropropiophenone

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## Compound of Interest

Compound Name: 4'-Fluoropropiophenone

Cat. No.: B1329323

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper management of **4'-Fluoropropiophenone**, a common intermediate in organic synthesis. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Chemical Identifier and Properties

Property	Value
CAS Number	456-03-1[1]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> FO[1]
Molecular Weight	152.17 g/mol [1]
Appearance	Colorless to light orange to yellow clear liquid[2]
Density	1.096 g/mL at 25 °C[1]
Flash Point	77 °C (170.6 °F) - closed cup[1]
Boiling Point	100-102 °C at 22 mmHg[2]

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment (PPE) plan is non-negotiable when handling **4'-Fluoropropiophenone** to mitigate risks of exposure. The following table summarizes the recommended PPE.

Body Part	PPE Type	Material/Standard Specification	Purpose
Eyes/Face	Safety Goggles & Face Shield	Conforming to EN166 (EU) or NIOSH (US) approved standards.	Protects against splashes and vapors that can cause serious eye damage. <sup>[1]</sup>
Skin	Chemical-resistant Gloves	Nitrile or neoprene gloves. Check manufacturer's compatibility chart for breakthrough times.	Prevents skin contact which can cause irritation.
Body	Laboratory Coat/Impervious Gown	Long-sleeved and fully buttoned.	Protects against incidental skin contact and contamination of personal clothing.
Respiratory	Respirator	Use a NIOSH-approved respirator with an organic vapor cartridge (type ABEK as per EN14387) if ventilation is inadequate or for spill response. <sup>[1]</sup>	Prevents inhalation of vapors which may cause respiratory tract irritation. <sup>[1]</sup>

## Operational Plan: Step-by-Step Handling Procedure

All handling of **4'-Fluoropropiophenone** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

### 1. Preparation and Precaution:

- Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.
- Verify that a spill kit appropriate for flammable liquids is available.
- Review the Safety Data Sheet (SDS) for **4'-Fluoropropiophenone** before starting any work.
- Ensure all necessary PPE is available and in good condition.

## 2. Handling the Chemical:

- Don the appropriate PPE as detailed in the table above.
- Place all necessary equipment (glassware, stir plates, etc.) inside the chemical fume hood.
- Carefully open the container, avoiding splashes.
- Use a calibrated pipette or syringe to transfer the required amount of the liquid.
- Keep the container tightly closed when not in use.
- Conduct all experimental procedures with the fume hood sash at the lowest practical height.

## 3. Post-Handling and Cleanup:

- Upon completion of the work, decontaminate all surfaces and equipment.
- Rinse any contaminated glassware with a suitable solvent (e.g., acetone) within the fume hood. Collect the rinsate as hazardous waste.
- Properly remove and dispose of gloves and any other contaminated disposable PPE in the designated hazardous waste stream.
- Wash hands thoroughly with soap and water after removing gloves.

# Disposal Plan: Managing Halogenated Waste

**4'-Fluoropropiophenone** is a halogenated organic compound and must be disposed of as hazardous waste. Improper disposal can lead to environmental contamination.

### 1. Waste Segregation:

- Crucially, do not mix halogenated organic waste with non-halogenated waste.
- Collect all waste containing **4'-Fluoropropiophenone**, including unused product and rinsates from cleaning, in a designated, leak-proof, and clearly labeled "Halogenated Organic Waste" container.

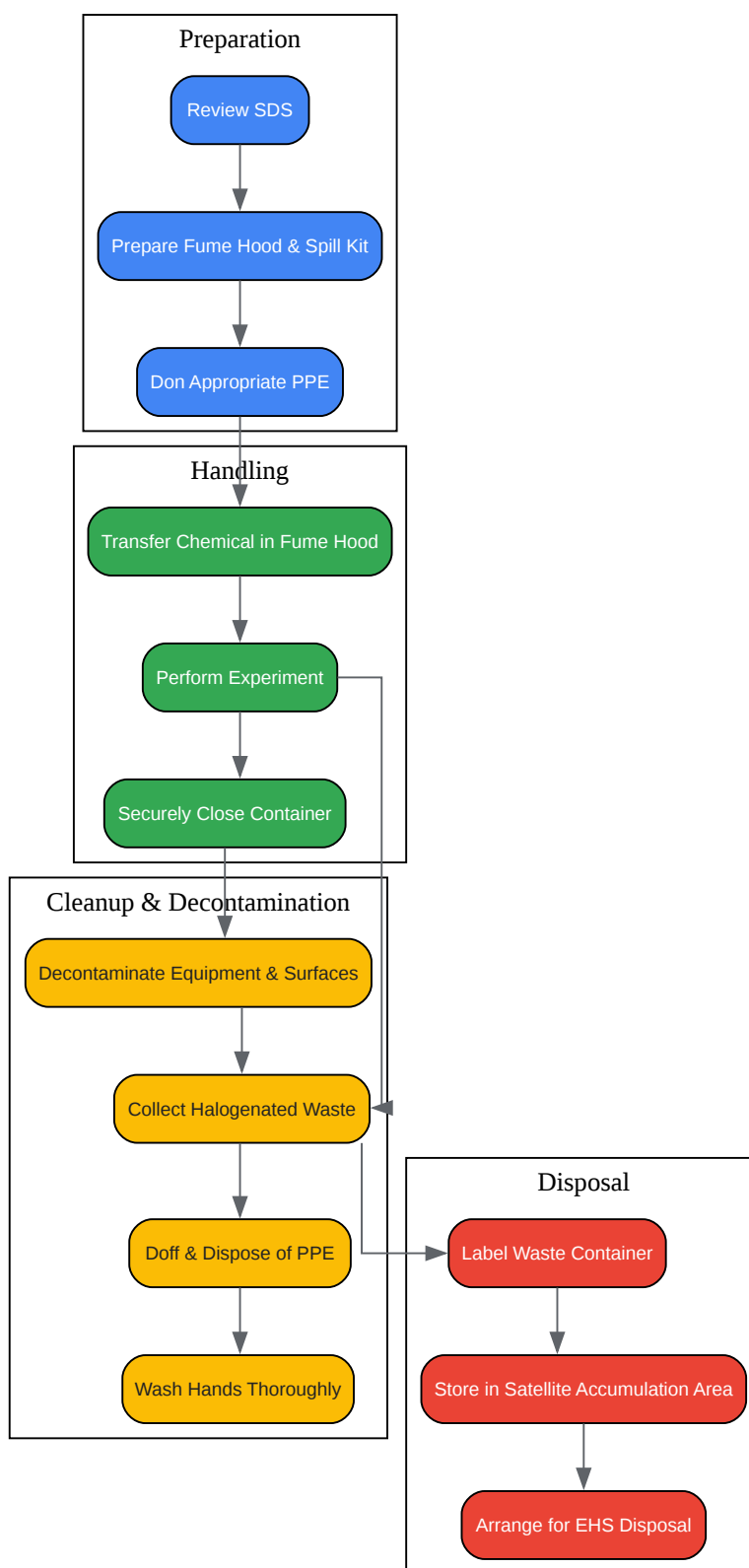
### 2. Waste Container Management:

- The waste container must be made of a compatible material (e.g., high-density polyethylene).
- Keep the waste container closed at all times, except when adding waste.
- Store the waste container in a designated satellite accumulation area, away from incompatible materials.

### 3. Labeling and Disposal:

- Label the waste container with "Hazardous Waste," the full chemical name "**4'-Fluoropropiophenone**," and list any other components in the waste mixture.
- Once the container is full or is no longer being used, arrange for its disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Under no circumstances should this chemical be disposed of down the drain.

## Workflow for Handling 4'-Fluoropropiophenone



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Caption: Workflow for the safe handling and disposal of **4'-Fluoropropiophenone**.

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## References

- 1. 4'-フルオロプロピオフェノン 98% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. 4'-Fluoropropiophenone, 97+% 50 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](https://thermofisher.com) [[thermofisher.com](https://thermofisher.com)]
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